

# 3-Chloroquinuclidine hydrochloride molecular structure and weight

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## Compound of Interest

Compound Name: 3-Chloroquinuclidine hydrochloride

CAS No.: 33601-77-3

Cat. No.: B1274263

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An In-depth Technical Guide to **3-Chloroquinuclidine Hydrochloride**: Structure, Synthesis, and Application

## Introduction

**3-Chloroquinuclidine hydrochloride** is a bicyclic organic compound of significant interest in synthetic and medicinal chemistry. As a derivative of quinuclidine, its rigid cage-like structure provides a unique three-dimensional scaffold that is increasingly utilized in the design of novel chemical entities. The presence of a chlorine atom at the 3-position introduces a versatile functional handle, enabling a wide range of chemical transformations. This guide offers a comprehensive overview of its molecular structure, physicochemical properties, synthesis, reactivity, and core applications, with a focus on its role as a pivotal intermediate in research and drug development.

## Molecular Structure and Physicochemical Properties

The foundational structure of **3-Chloroquinuclidine hydrochloride** is the 1-azabicyclo[2.2.2]octane system, commonly known as the quinuclidine nucleus. This saturated bicyclic amine is characterized by a bridgehead nitrogen atom, which imparts specific steric and electronic properties. The key feature of this derivative is the chlorine substituent at the C-3 position.<sup>[1]</sup> The compound is typically supplied as a hydrochloride salt to improve its stability and handling characteristics.

## Molecular Structure Diagram

The bridged bicyclic structure is depicted below. The chlorine atom's position is a key site for chemical modification.

Caption: 2D representation of **3-Chloroquinuclidine hydrochloride**.

## Physicochemical Data

The key identifying and physical properties of **3-Chloroquinuclidine hydrochloride** are summarized in the table below for quick reference.

| Property          | Value                                                                                      | References              |
|-------------------|--------------------------------------------------------------------------------------------|-------------------------|
| CAS Number        | 33601-77-3                                                                                 | <sup>[1][2][3][4]</sup> |
| Molecular Formula | C <sub>7</sub> H <sub>13</sub> Cl <sub>2</sub> N or C <sub>7</sub> H <sub>12</sub> ClN·HCl | <sup>[1][2][3][4]</sup> |
| Molecular Weight  | 182.09 g/mol                                                                               | <sup>[1][2][3][4]</sup> |
| IUPAC Name        | 3-chloro-1-azabicyclo[2.2.2]octane;hydrochloride                                           | <sup>[1]</sup>          |
| Appearance        | Tan powder                                                                                 | <sup>[1]</sup>          |
| Melting Point     | 236-239 °C                                                                                 | <sup>[1][3]</sup>       |
| Boiling Point     | 201.9 °C at 760 mmHg                                                                       | <sup>[1]</sup>          |
| SMILES            | <chem>C1CN2CCC1C(C2)Cl.Cl</chem>                                                           | <sup>[1]</sup>          |
| InChI Key         | OOMINTVSHDCDRK-UHFFFAOYSA-N                                                                | <sup>[1]</sup>          |

# Synthesis and Chemical Reactivity

## Synthesis Pathway

**3-Chloroquinuclidine hydrochloride** is most commonly synthesized from a ketone precursor, 3-quinuclidinone hydrochloride.[1][5] The transformation involves the reduction of the ketone to a hydroxyl group, followed by chlorination.

The precursor, 3-quinuclidinone hydrochloride, is itself a valuable intermediate synthesized via an intramolecular Dieckmann condensation of a substituted piperidine diester.[6][7][8] This classic cyclization reaction is a robust method for forming the bicyclic quinuclidine core. The overall synthetic strategy highlights a multi-step process foundational to accessing this class of compounds.



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Caption: High-level workflow for the synthesis of 3-Chloroquinuclidine HCl.

## Chemical Reactivity

The reactivity of **3-Chloroquinuclidine hydrochloride** is dominated by the carbon-chlorine bond. The chlorine atom is an effective leaving group, making the C-3 position susceptible to nucleophilic substitution reactions.[1] This property is the cornerstone of its utility as a synthetic intermediate. A wide variety of nucleophiles (e.g., amines, thiols, alkoxides) can be introduced at this position to generate a library of 3-substituted quinuclidine derivatives. This versatility is critical in drug discovery for structure-activity relationship (SAR) studies.

## Applications in Research and Development

The unique structural and chemical attributes of **3-Chloroquinuclidine hydrochloride** make it a valuable tool for chemists.

- **Synthetic Building Block:** Its primary application is as an intermediate or building block in multi-step organic synthesis.<sup>[1]</sup> The ability to readily displace the chloro group allows for the construction of more complex molecules, particularly those with a quinuclidine core, which is a common motif in biologically active compounds.<sup>[9][10]</sup>
- **Pharmaceutical Research:** The quinuclidine scaffold is present in numerous pharmaceuticals. The precursor, 3-quinuclidinone hydrochloride, is a key intermediate for drugs targeting neurological disorders and for anticholinergic agents.<sup>[9][10][11]</sup> Consequently, **3-Chloroquinuclidine hydrochloride** serves as a direct precursor to analogues of these compounds, enabling the exploration of new therapeutic agents. The introduction of chlorine-containing moieties is a well-established strategy in medicinal chemistry to modulate a drug's metabolic stability, lipophilicity, and binding affinity.<sup>[12]</sup>
- **Physical Organic Chemistry:** The compound has been used in mechanistic studies, for instance, in the <sup>1</sup>H-NMR analysis of acid-base equilibria to determine the equilibrium constants for the formation of imines and iminium ions in solution.<sup>[1]</sup> Its rigid structure provides a well-defined system for such fundamental investigations.

## Experimental Protocols

The following protocols are generalized methodologies that illustrate the synthesis of the precursor and a typical application of the final product.

### Protocol: Synthesis of 3-Quinuclidinone Hydrochloride (Precursor)

This protocol is a conceptualized procedure based on the Dieckmann condensation methodology.<sup>[7][8][13]</sup>

**Objective:** To synthesize the bicyclic ketone precursor via intramolecular cyclization.

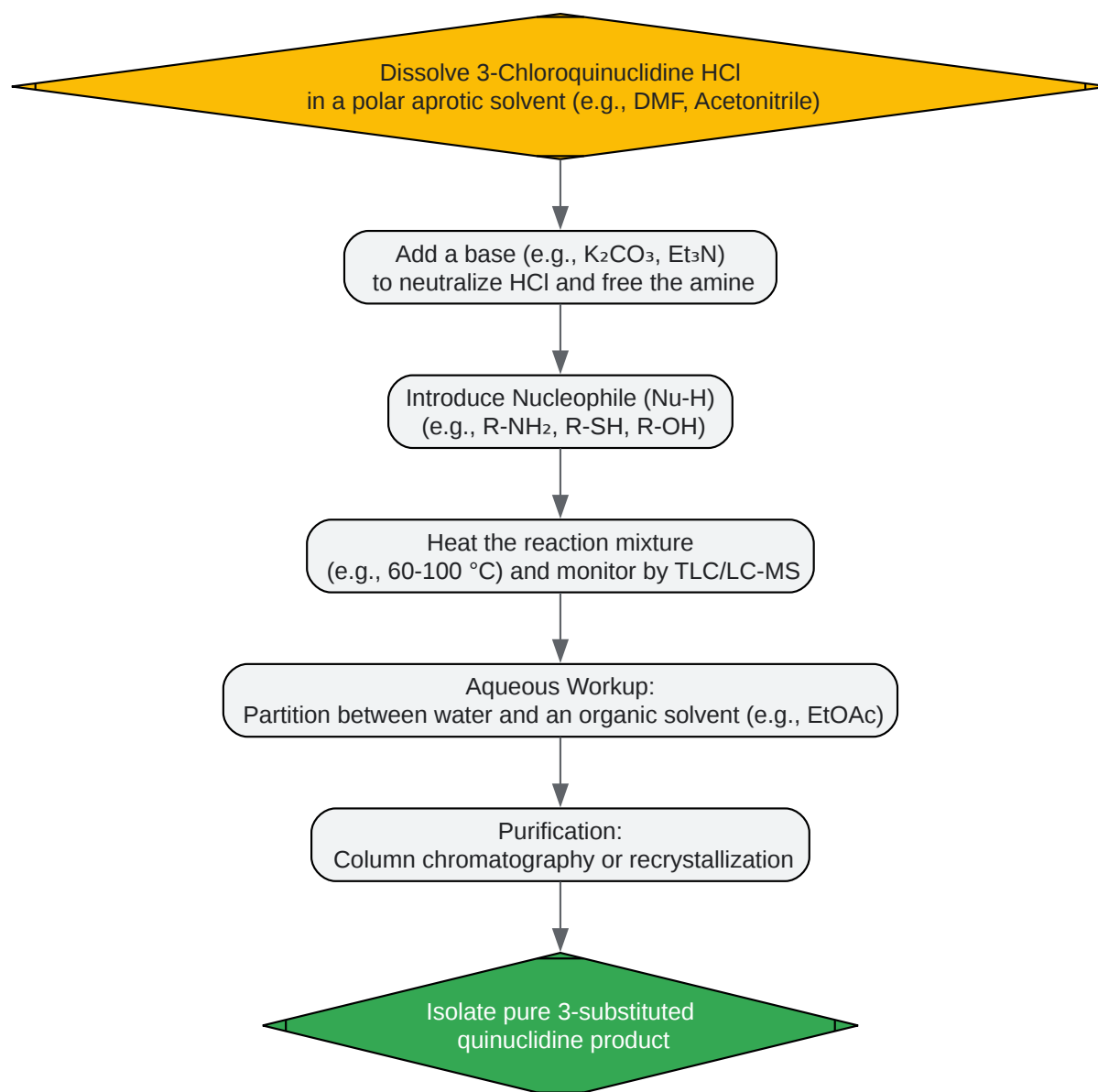
**Methodology:**

- **Preparation of Diester:** Start with a suitable piperidine precursor, such as ethyl piperidine-4-carboxylate. N-alkylation with an appropriate haloacetate (e.g., ethyl chloroacetate) in the presence of a non-nucleophilic base yields the corresponding N-substituted piperidine diester.

- Dieckmann Condensation: Treat the purified diester with a strong base (e.g., potassium tert-butoxide) in an anhydrous, aprotic solvent like toluene. The base promotes an intramolecular condensation between the two ester groups to form a  $\beta$ -keto ester intermediate.
- Hydrolysis and Decarboxylation: Heat the reaction mixture with aqueous acid (e.g., hydrochloric acid). This step serves two purposes: it hydrolyzes the remaining ester group and promotes the decarboxylation of the resulting  $\beta$ -keto acid to yield the final 3-quinuclidinone product.
- Isolation: The final product is isolated as its hydrochloride salt. This is typically achieved by evaporating the solvent and recrystallizing the crude residue from a suitable solvent system like isopropyl alcohol/water.<sup>[13]</sup>

## Protocol: General Nucleophilic Substitution Reaction

Objective: To demonstrate the displacement of the chloride from **3-Chloroquinuclidine hydrochloride** with a generic nucleophile (Nu-H).



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Caption: Typical experimental workflow for a nucleophilic substitution.

Methodology:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve **3-Chloroquinuclidine hydrochloride** (1 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF) or acetonitrile.
- **Basification:** Add a non-nucleophilic base (e.g., potassium carbonate or triethylamine, ~2.2 equivalents). The first equivalent neutralizes the hydrochloride salt, and the second neutralizes the acid generated during the substitution. Stir for 15-30 minutes.
- **Nucleophile Addition:** Add the desired nucleophile (e.g., a primary amine, thiol, or alcohol, ~1.2 equivalents) to the reaction mixture.
- **Reaction:** Heat the mixture to an appropriate temperature (typically 60-100 °C) and monitor its progress using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute with water and extract the product with an organic solvent like ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product via flash column chromatography on silica gel or by recrystallization to yield the pure 3-substituted quinuclidine derivative.

## Safety, Handling, and Storage

While some sources classify the compound as non-hazardous, it is imperative to treat all chemical reagents with appropriate care in a controlled laboratory setting.[\[1\]](#)

- **Personal Protective Equipment (PPE):** Always wear standard PPE, including safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).[\[14\]](#) If handling large quantities of the powder outside a fume hood, a NIOSH-approved respirator is recommended.[\[14\]](#)[\[15\]](#)
- **Handling:** Avoid generating dust.[\[16\]](#) Use in a well-ventilated area or a chemical fume hood. [\[14\]](#)[\[17\]](#) Wash hands thoroughly after handling.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[16\]](#)[\[17\]](#)  
Keep away from incompatible materials such as strong oxidizing agents.[\[16\]](#)[\[17\]](#)
- First Aid:
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes.[\[14\]](#)[\[15\]](#)[\[17\]](#)
  - Skin Contact: Wash the affected area immediately with soap and plenty of water.[\[15\]](#)[\[17\]](#)
  - Inhalation: Move the individual to fresh air. Seek medical attention if breathing is difficult.  
[\[14\]](#)[\[15\]](#)[\[17\]](#)
  - Ingestion: Do not induce vomiting. Rinse the mouth with water if the person is conscious and seek immediate medical attention.[\[14\]](#)[\[15\]](#)[\[17\]](#)

## Conclusion

**3-Chloroquinuclidine hydrochloride** is more than a simple chlorinated amine; it is a strategically designed building block that provides access to a valuable chemical space. Its rigid bicyclic framework and the reactive C-Cl bond offer a reliable platform for synthesizing diverse molecular architectures. For researchers in organic synthesis and drug discovery, this compound represents a key intermediate for developing novel therapeutics and for probing fundamental chemical principles. Its continued application is expected to fuel further innovation across the chemical sciences.

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